

Application Notes and Protocols: VU0359595

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Compound of Interest

Compound Name: VU0359595

Cat. No.: B15561931

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Audience: Researchers, scientists, and drug development professionals.

Introduction

VU0359595, also known as CID-53361951 or ML-270, is a potent and highly selective inhibitor of Phospholipase D1 (PLD1).^{[1][2][3]} It exhibits over 1,700-fold selectivity for PLD1 over its isoform PLD2, with an IC₅₀ of 3.7 nM for PLD1.^[1] This remarkable selectivity makes **VU0359595** an invaluable tool for investigating the specific roles of PLD1 in various cellular processes and disease models. Research applications for **VU0359595** include the study of cancer, diabetes, as well as neurodegenerative and inflammatory diseases.^{[1][2]} This document provides detailed information on the solubility of **VU0359595** in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and use in in-vitro experiments.

Chemical Properties

Property	Value
Synonyms	CID-53361951, ML-270
Target	Phospholipase D1 (PLD1)
IC ₅₀	3.7 nM
Selectivity	>1700-fold over PLD2 (IC ₅₀ = 6.4 μM)

Solubility Data

VU0359595 is soluble in Dimethyl Sulfoxide (DMSO). For optimal results, it is recommended to use freshly opened, anhydrous DMSO as the solvent is hygroscopic, which can affect the solubility of the compound.^[1]

Solvent	Concentration	Molarity	Notes
DMSO	10 mg/mL	20.10 mM	Ultrasonic assistance may be required for complete dissolution. ^[1]

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **VU0359595** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Ultrasonic water bath

Procedure:

- Weighing: Accurately weigh the desired amount of **VU0359595** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, add 20.1033 mL of DMSO to 10 mg of **VU0359595**.^[1]
- Dissolution: Vortex the solution briefly to mix. If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath until it becomes clear.^[1]

- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1] Ensure the tubes are tightly sealed to prevent moisture absorption.^[1]

In-Vitro Cell-Based Assay Protocol (Example)

This protocol provides a general guideline for using **VU0359595** to inhibit PLD1 activity in a cell-based assay. Specific parameters such as cell type, seeding density, and treatment duration should be optimized for your experimental system.

Materials:

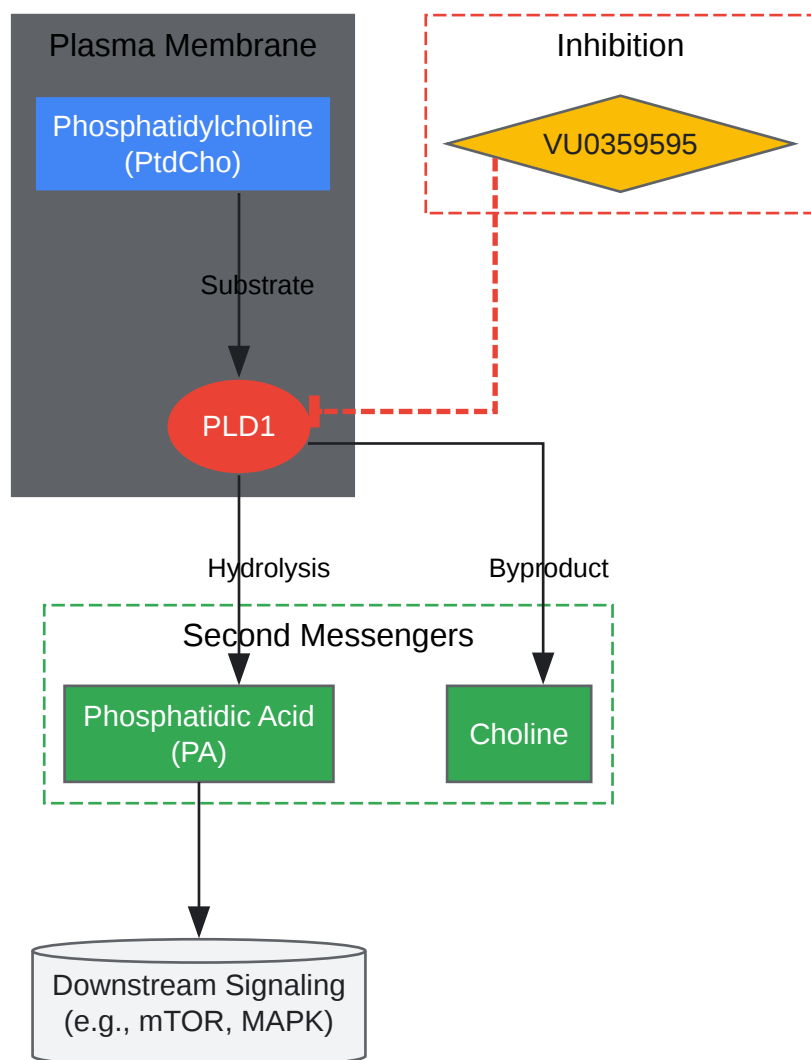
- Cells of interest cultured in appropriate media
- **VU0359595** stock solution (e.g., 10 mM in DMSO)
- Cell culture plates (e.g., 96-well)
- Phosphate-Buffered Saline (PBS)
- Assay-specific reagents (e.g., for measuring cell proliferation or a specific signaling event)

Procedure:

- Cell Seeding: Seed cells into a multi-well plate at a density that will allow for optimal growth during the experiment. Incubate overnight under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Preparation of Working Solutions: On the day of the experiment, thaw an aliquot of the **VU0359595** stock solution. Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for treatment. It is crucial to maintain a consistent final concentration of DMSO across all wells, including the vehicle control (e.g., 0.1% DMSO).
- Cell Treatment: Remove the culture medium from the wells and replace it with the medium containing the various concentrations of **VU0359595** or the vehicle control.

- Incubation: Incubate the cells for the desired treatment period. This will depend on the specific assay and the biological question being addressed.
- Assay Measurement: Following incubation, perform the desired assay to measure the effect of **VU0359595** on the cellular process of interest. For example, one could measure changes in cell proliferation, apoptosis, or the levels of a specific downstream signaling molecule.

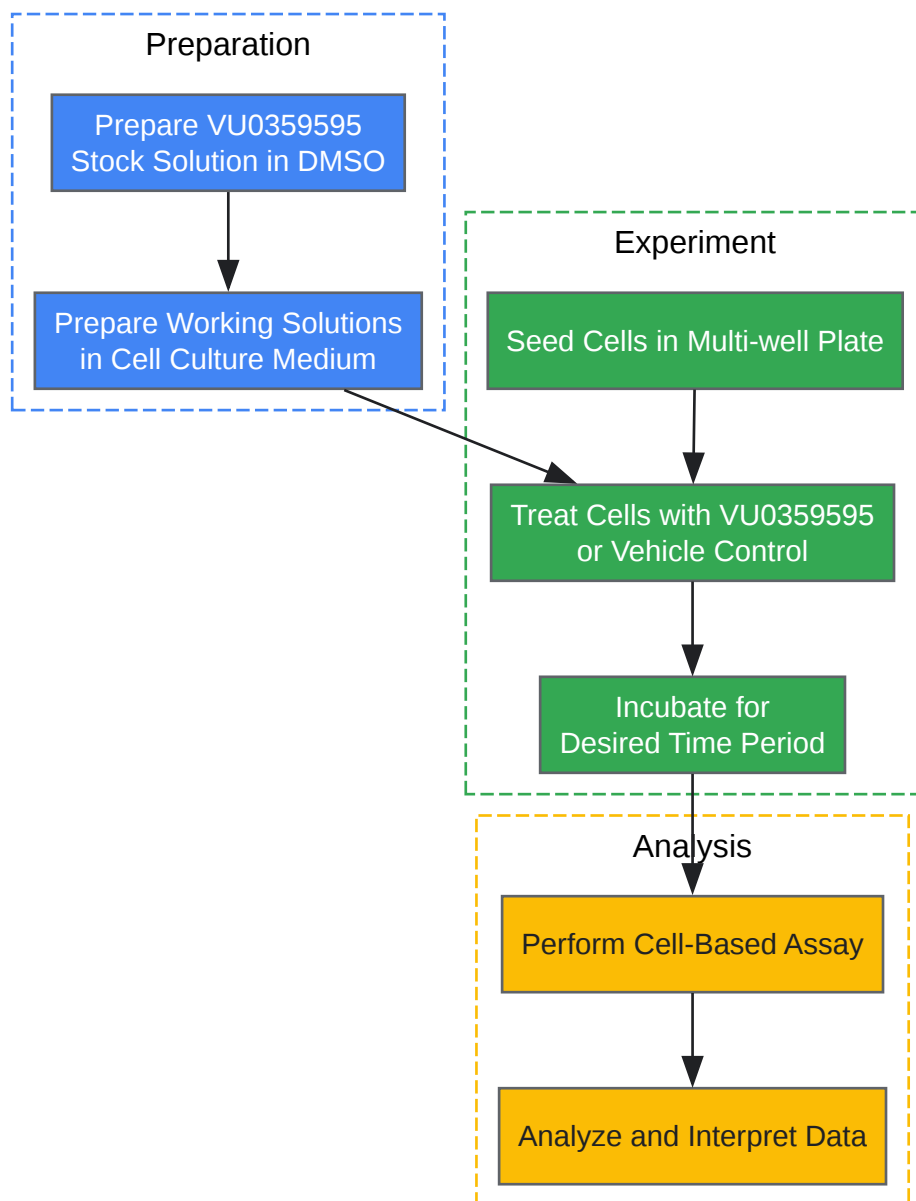
Signaling Pathway



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Caption: Inhibition of the PLD1 signaling pathway by **VU0359595**.

Experimental Workflow



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Caption: A typical experimental workflow for using **VU0359595**.

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References

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